

# OGG1 Inhibitor (OdG1) Proper Disposal Procedures

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## Compound of Interest

Compound Name: OdG1

Cat. No.: B1578478

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The proper disposal of the 8-oxoguanine DNA glycosylase 1 (OGG1) inhibitor, identified as OGG1-IN-O8 (CAS Number: 350997-39-6), is critical for laboratory safety and environmental protection.<sup>[1][2][3]</sup> This document provides a comprehensive, step-by-step guide for the safe handling and disposal of this compound, referred to herein by the operational identifier "**OdG1**".

## Chemical and Safety Data

A summary of the key identification and safety data for **OdG1** is presented in the table below for easy reference.

Identifier	Value
Operational Identifier	OdG1
Formal Chemical Name	3,4-Dichlorobenzo[b]thiophene-2-carbohydrazide
CAS Number	350997-39-6[1][2][3]
Molecular Formula	C <sub>9</sub> H <sub>6</sub> Cl <sub>2</sub> N <sub>2</sub> OS
Appearance	White to beige powder[4]
Hazard Classifications	Skin Irritant 2, Eye Irritant 2, Specific Target Organ Toxicity (Single Exposure) 3[4]
Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)[4]
Signal Word	Warning[4]

## Experimental Protocols: Disposal Methodology

The disposal of **OdG1** must be conducted in accordance with institutional and local environmental regulations. The following protocol outlines the recommended steps for its proper disposal.

### 1. Personal Protective Equipment (PPE):

- Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.
- If handling large quantities or if there is a risk of dust generation, use a respirator with an appropriate filter.

### 2. Waste Collection:

- Collect waste **OdG1** in a designated, clearly labeled, and sealed container.
- The container should be compatible with the chemical and appropriately marked as hazardous waste.

- Do not mix **OdG1** waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

### 3. Small Spills:

- For small spills of solid **OdG1**, carefully sweep the material into a designated waste container, avoiding dust generation.
- The area of the spill should then be decontaminated with an appropriate solvent and the cleaning materials disposed of as hazardous waste.

### 4. Disposal Route:

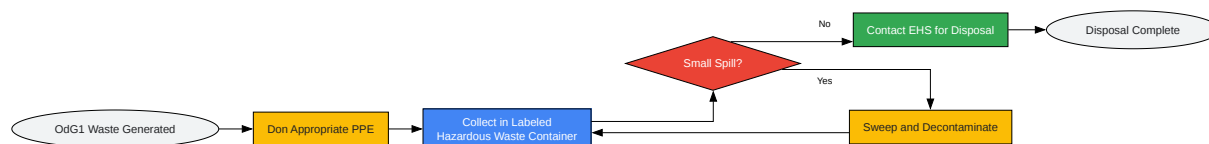
- **OdG1** is classified as a combustible solid and must be disposed of as hazardous chemical waste.<sup>[4]</sup>
- Contact your institution's EHS office to arrange for the pickup and disposal of the waste container.
- Do not dispose of **OdG1** down the drain or in regular trash.

### 5. Decontamination of Labware:

- All labware that has come into contact with **OdG1** should be decontaminated.
- Rinse the contaminated labware with a suitable solvent (e.g., DMSO, which is listed as a solvent for this compound) in a fume hood.<sup>[4]</sup>
- Collect the rinse solvent as hazardous waste.

## Logical Workflow for OdG1 Disposal

The following diagram illustrates the decision-making process for the proper disposal of **OdG1**.



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Caption: Logical workflow for the proper disposal of **OdG1**.

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## References

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- To cite this document: BenchChem. [OGG1 Inhibitor (OdG1) Proper Disposal Procedures]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1578478#odg1-proper-disposal-procedures\]](https://www.benchchem.com/product/b1578478#odg1-proper-disposal-procedures)

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